

A Comprehensive Technical Guide to Monomethyl Adipate and Its Synonyms

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Compound of Interest

Compound Name: Monomethyl adipate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **Monomethyl adipate**, a significant chemical intermediate. This document details its various synonyms, physicochemical properties, experimental protocols for its synthesis, and its role in metabolic pathways and synthetic workflows, making it an essential resource for professionals in research, chemical synthesis, and drug development.

Chemical Identity and Synonyms

Monomethyl adipate is a monoester of adipic acid. For clarity in chemical literature and databases, it is crucial to recognize its various synonyms and identifiers.

Table 1: Synonyms and Identifiers for **Monomethyl Adipate**

Identifier Type	Identifier	Source
Common Name	Monomethyl adipate	[1]
IUPAC Name	6-Methoxy-6-oxohexanoic acid	[1]
Adipic acid monomethyl ester	[1]	
Methyl hydrogen adipate	[1]	
Monomethyl hexanedioate		
Hexanedioic acid, 1-methyl ester		
5-Carbomethoxypentanoic acid		
Methyl 5-carboxypentanoate		
Methyl hemiadipate	[1]	
CAS Number	627-91-8	[1]
EC Number	211-019-0	
PubChem CID	12328	[2]
ChEBI ID	70855	[1]
Molecular Formula	C ₇ H ₁₂ O ₄	[1]
InChI	InChI=1S/C7H12O4/c1-11-7(10)5-3-2-4-6(8)9/h2-5H2,1H3,(H,8,9)	
InChIKey	UOBSVARXACCLLH-UHFFFAOYSA-N	
SMILES	COC(=O)CCCCC(=O)O	

Physicochemical Properties

A comprehensive understanding of the physical and chemical properties of **Monomethyl adipate** is essential for its application in research and development.

Table 2: Physicochemical Properties of **Monomethyl Adipate**

Property	Value	Conditions	Source
Molecular Weight	160.17 g/mol	[1]	
Appearance	Clear colorless to light yellow liquid		
Melting Point	7-9 °C	[1]	
Boiling Point	162 °C	at 10 mmHg	[1]
Density	1.081 g/mL	at 25 °C	[1]
Refractive Index	1.441	at 20 °C	[1]
Flash Point	>110 °C (>230 °F)		
Water Solubility	Not miscible or difficult to mix		
logP	0.5		

Experimental Protocols

The synthesis of **Monomethyl adipate** can be achieved through various methods. Below are detailed protocols for common laboratory-scale syntheses.

Acid-Catalyzed Esterification of Adipic Acid

This method involves the direct esterification of adipic acid with methanol using an acid catalyst.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add adipic acid (1.0 eq) and a suitable solvent such as toluene.

- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid (e.g., 0.05 eq).
- **Methanol Addition:** Add methanol in excess (e.g., 5-10 eq) to the reaction mixture.
- **Reaction:** Heat the mixture to reflux and stir for several hours. Monitor the reaction progress using an appropriate analytical technique such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Remove the solvent and excess methanol under reduced pressure.
- **Purification:** Dissolve the residue in an organic solvent like ethyl acetate and wash with a saturated sodium bicarbonate solution to remove unreacted adipic acid and the acid catalyst. Wash further with brine, dry the organic layer over anhydrous sodium sulfate, and filter.
- **Isolation:** Evaporate the solvent to obtain the crude **Monomethyl adipate**. Further purification can be achieved by vacuum distillation.

Lipase-Catalyzed Esterification

Enzymatic synthesis offers a milder and more selective alternative to traditional acid catalysis.

Experimental Protocol:

- **Reaction Setup:** In a flask, combine adipic acid (1.0 eq) and methanol (e.g., 3-5 eq) in a suitable organic solvent (e.g., hexane or toluene).
- **Enzyme Addition:** Add an immobilized lipase, such as *Candida antarctica* lipase B (Novozym 435), to the mixture.
- **Reaction:** Incubate the mixture at a controlled temperature (e.g., 40-60 °C) with constant shaking or stirring. The reaction can be monitored by GC analysis of aliquots.
- **Enzyme Removal:** Once the desired conversion is reached, filter the reaction mixture to remove the immobilized enzyme. The enzyme can often be washed and reused.

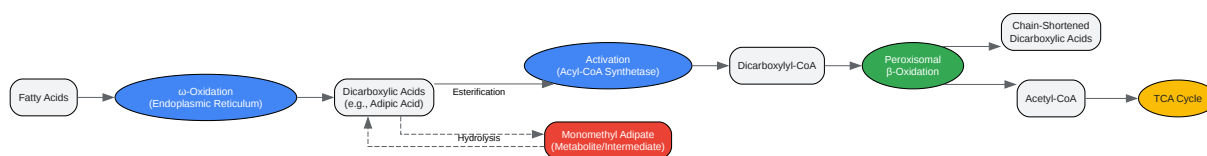
- Purification: The filtrate, containing **Monomethyl adipate**, dimethyl adipate, and unreacted starting materials, is concentrated under reduced pressure. The product can be purified by column chromatography or vacuum distillation.

Signaling Pathways and Experimental Workflows

Monomethyl adipate is recognized as a metabolite in dicarboxylic acid metabolism and serves as a crucial intermediate in various synthetic workflows.

Dicarboxylic Acid Metabolism

Dicarboxylic acids are formed through the ω -oxidation of fatty acids. This pathway is an alternative to the primary β -oxidation of fatty acids and becomes more significant under conditions of high lipid load. The resulting dicarboxylic acids are subsequently metabolized via peroxisomal β -oxidation.[3][4][5] **Monomethyl adipate**, as a monoester of adipic acid, can be considered an intermediate or a derivative within this broader metabolic context.

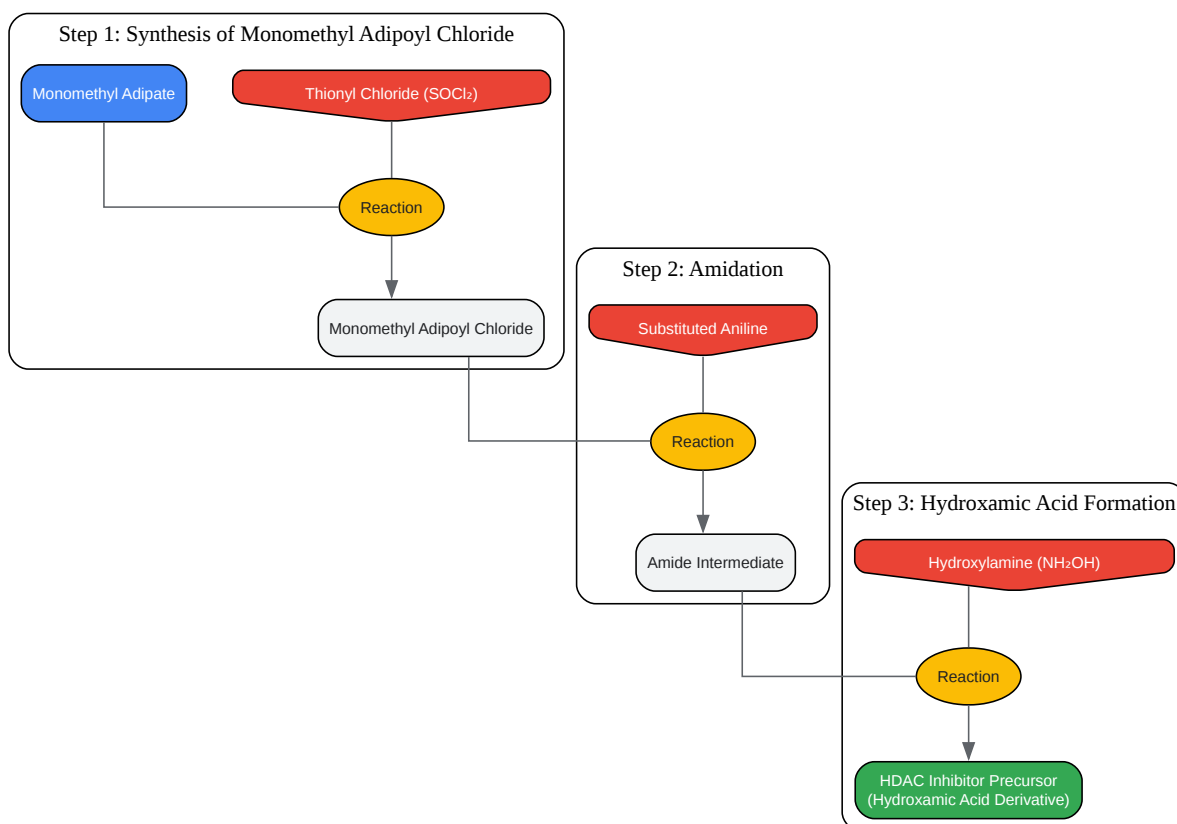


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Caption: Generalized pathway of dicarboxylic acid metabolism.

Experimental Workflow: Synthesis of a Histone Deacetylase (HDAC) Inhibitor Precursor

Monomethyl adipate is a valuable building block in organic synthesis. For instance, it is a key intermediate in the preparation of certain hydroxamic acid derivatives that act as histone deacetylase (HDAC) inhibitors, which are of interest in cancer drug development.[1]



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Caption: Workflow for the synthesis of an HDAC inhibitor precursor.

This guide provides a foundational understanding of **Monomethyl adipate** for its practical application in scientific and industrial settings. The compiled data and protocols are intended to

facilitate further research and development involving this versatile chemical compound.

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References

- 1. Monomethyl adipate | 627-91-8 [chemicalbook.com]
- 2. monoMethyl adipate | C7H12O4 | CID 12328 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. The biochemistry and physiology of long-chain dicarboxylic acid metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The biochemistry and physiology of long-chain dicarboxylic acid metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Monomethyl Adipate and Its Synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677414#synonyms-for-monomethyl-adipate-in-chemical-literature]

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